

Preparing HJC0152 Free Base Stock Solution for In Vitro Assays

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Compound of Interest

Compound Name: HJC0152 free base

Cat. No.: B12381610

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

HJC0152 is a potent and orally bioavailable inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3).[1][2][3] Aberrant STAT3 signaling is implicated in the pathogenesis of various human cancers, making it a compelling target for therapeutic intervention.[4][5]

HJC0152, a derivative of niclosamide with improved aqueous solubility, has demonstrated significant anti-tumor activity in various cancer models, including breast cancer, non-small-cell lung cancer, gastric cancer, and glioblastoma.[4][6][7][8] It exerts its effects by inhibiting STAT3 phosphorylation at the Tyr705 residue, which is crucial for its activation, dimerization, and nuclear translocation.[1][7] This leads to the downregulation of STAT3 target genes involved in cell proliferation, survival, and invasion, ultimately inducing cell cycle arrest and apoptosis.[1][7]

This document provides a detailed protocol for the preparation of a **HJC0152 free base** stock solution for use in in vitro assays. Adherence to this protocol will ensure the accurate and consistent preparation of the compound for reliable experimental results.

HJC0152 Chemical and Physical Properties

A summary of the key chemical and physical properties of **HJC0152 free base** is provided in the table below.

Property	Value
Molecular Formula	C15H13Cl2N3O4
Molecular Weight	398.19 g/mol
CAS Number	1420290-88-5
Appearance	Light yellow to yellow solid powder
Solubility	DMSO: 88 mg/mL (221.0 mM)[1]; Insoluble in water and ethanol[1]
Storage (Powder)	3 years at -20°C; 2 years at 4°C
Storage (Stock Solution in DMSO)	1 year at -80°C; 1 month at -20°C[1]

Experimental Protocols

Materials and Equipment

- **HJC0152 free base** powder
- Anhydrous or fresh Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of HJC0152 Free Base Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **HJC0152 free base** in DMSO.

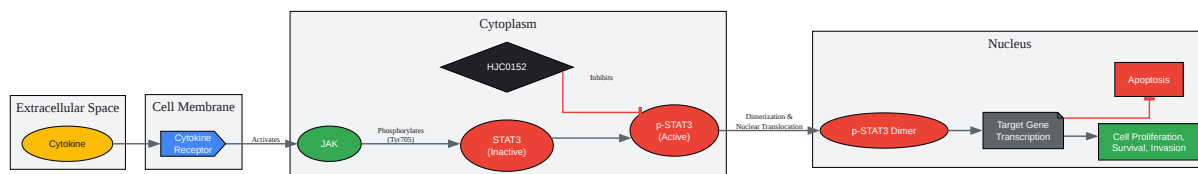
- **Pre-weighing Preparation:** Before handling the compound, ensure that all necessary equipment is clean and readily accessible. Wear appropriate PPE.
- **Weighing HJC0152:** Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 3.98 mg of **HJC0152 free base** powder into the tube.
- **Solvent Addition:** Add 1 mL of anhydrous or fresh DMSO to the microcentrifuge tube containing the HJC0152 powder. It is crucial to use high-quality, dry DMSO as moisture can reduce the solubility of HJC0152.^[1]
- **Dissolution:** Tightly cap the tube and vortex thoroughly for at least 1-2 minutes, or until the powder is completely dissolved. The resulting solution should be clear and free of any visible particulates. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- **Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[1] Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[1]

Preparation of Working Solutions

For in vitro assays, the 10 mM stock solution should be serially diluted to the desired final concentrations (e.g., 1, 5, 10 µM) using the appropriate cell culture medium.^{[1][2]} It is important to note that the final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.

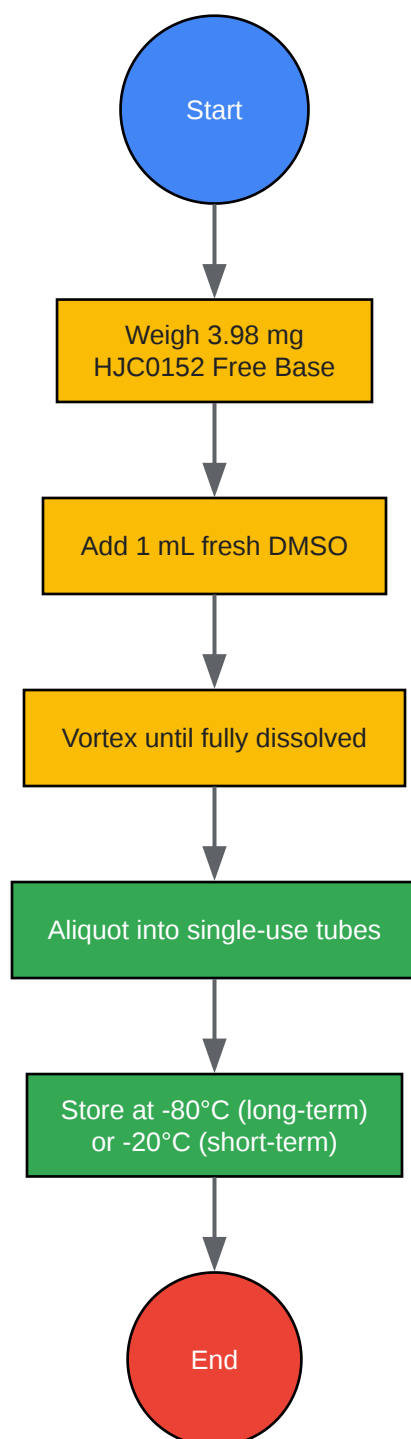
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of HJC0152 and the workflow for preparing the stock solution.



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Caption: HJC0152 inhibits STAT3 signaling by preventing its phosphorylation.



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